

Phenyl Thiocyanate: A Versatile Intermediate for Organic Synthesis

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Compound of Interest

Compound Name: Phenyl thiocyanate

Cat. No.: B1265560

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Phenyl thiocyanate (PhSCN) is a valuable and versatile intermediate in organic synthesis, offering a gateway to a diverse array of functional groups and heterocyclic scaffolds. Its unique reactivity, attributed to the electrophilic carbon of the thiocyanate group, allows for its participation in a variety of transformations, including thiocyanation, cyanation, and cyclization reactions. These notes provide an overview of its key applications and detailed protocols for its use in the synthesis of valuable organic molecules.

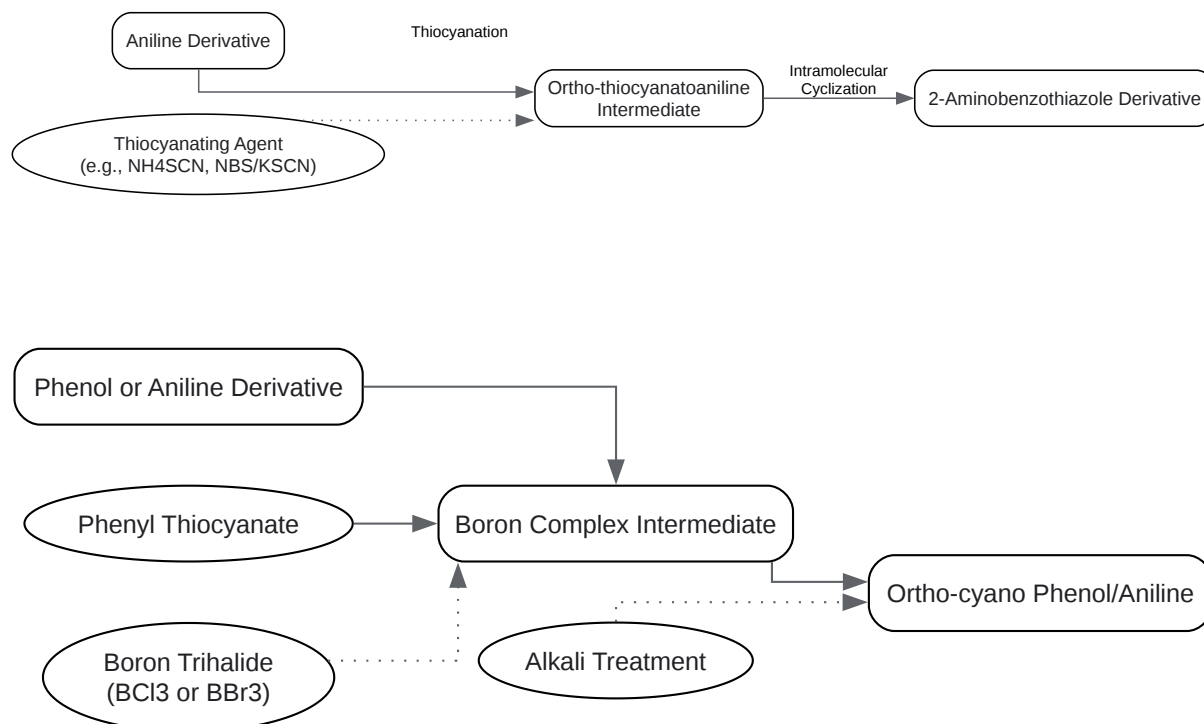
Synthesis of Heterocyclic Compounds

Phenyl thiocyanate serves as a crucial building block for the synthesis of various nitrogen and sulfur-containing heterocycles, which are prevalent motifs in pharmaceuticals and biologically active compounds.

Benzothiazoles

Substituted 2-aminobenzothiazoles are an important class of heterocyclic compounds with a wide range of biological activities. A common synthetic strategy involves the thiocyanation of anilines followed by intramolecular cyclization.

Reaction Workflow:



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